

Technical Guide: The Effect of ES9-17 on Transferrin Uptake

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Compound of Interest

Compound Name: ES9-17

Cat. No.: B1671241

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the small molecule **ES9-17** and its inhibitory effect on transferrin uptake. It details the mechanism of action, presents quantitative data, outlines experimental protocols for studying this interaction, and provides visual diagrams of the relevant pathways and workflows.

Introduction

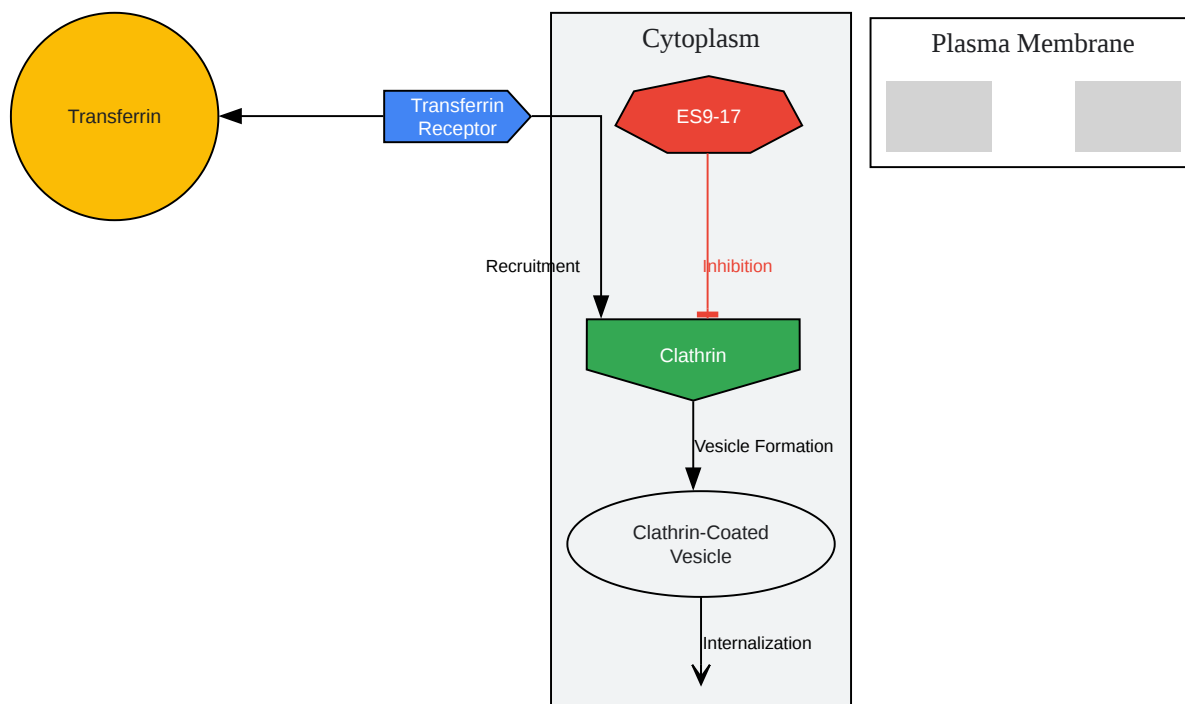
Clathrin-mediated endocytosis (CME) is a vital cellular process in all eukaryotic cells, responsible for the internalization of a wide array of cargo from the plasma membrane, including nutrients, signaling receptors, and pathogens. A classic example of a molecule internalized via CME is transferrin, a glycoprotein that binds to the transferrin receptor to facilitate iron uptake into the cell.

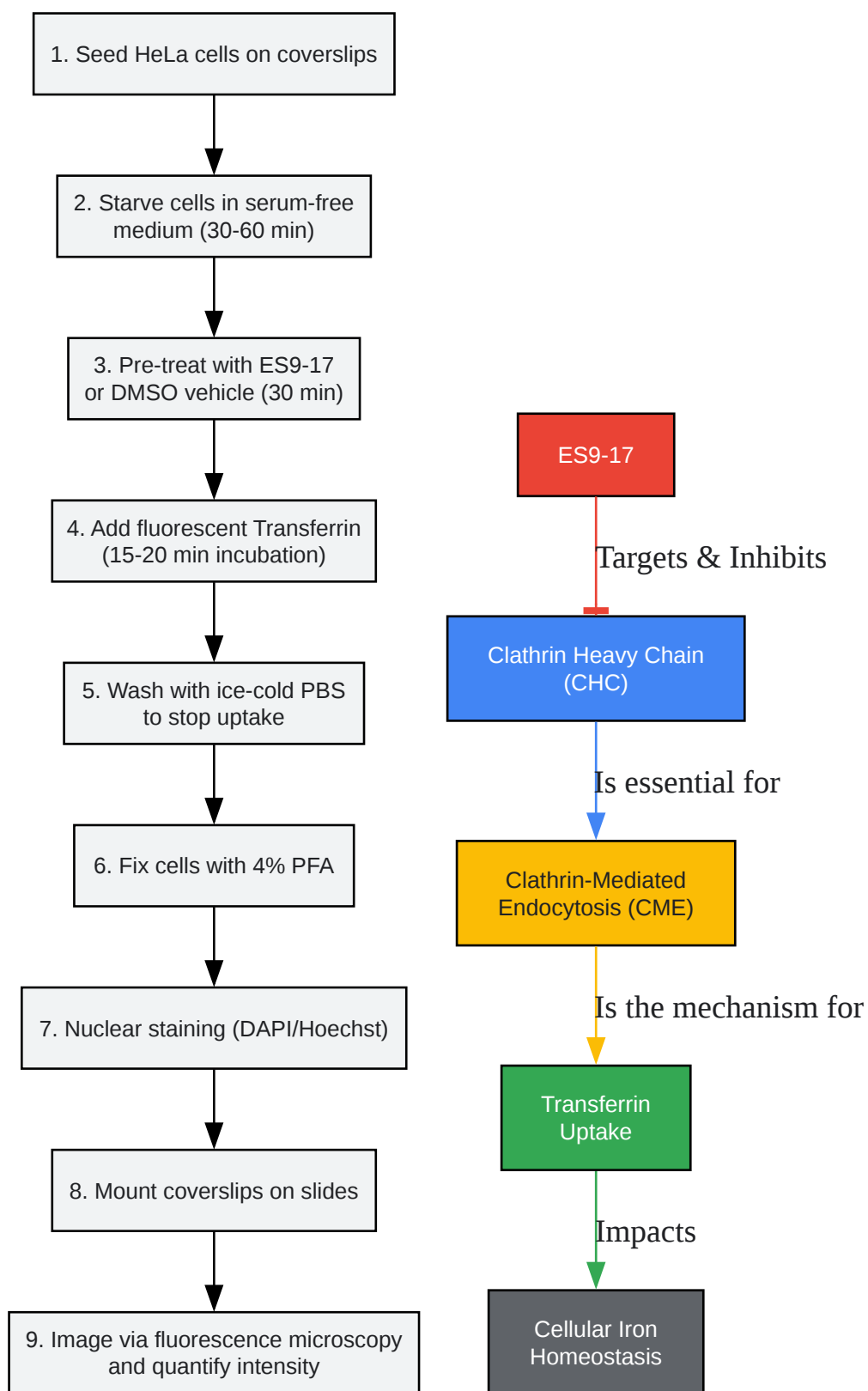
Given the central role of CME in cellular physiology, chemical probes that can acutely and reversibly inhibit this process are invaluable tools for research. **ES9-17** is a chemical analog of endosidin9 (ES9) that has been identified as an inhibitor of the clathrin heavy chain (CHC), a key structural component of the clathrin coat.^{[1][2][3][4]} Unlike its parent compound, **ES9-17** does not exhibit undesirable side effects like cytoplasmic acidification, making it a more specific tool for studying CME.^{[5][6]} This guide focuses on the specific effect of **ES9-17** on the CME-dependent process of transferrin uptake.

Mechanism of Action: Inhibition of Clathrin-Mediated Endocytosis

ES9-17 exerts its inhibitory effect by directly targeting the clathrin heavy chain (CHC).^{[1][4]} The process of transferrin uptake begins with the binding of iron-bound transferrin to the transferrin receptor on the cell surface. This ligand-receptor complex is then recruited into forming clathrin-coated pits. The assembly of the clathrin triskelion lattice, composed of clathrin heavy and light chains, is essential for the invagination of the plasma membrane and the formation of a clathrin-coated vesicle that carries the transferrin-receptor complex into the cell.

ES9-17 disrupts this process by interfering with the function of the clathrin heavy chain, thereby inhibiting the formation and maturation of clathrin-coated vesicles.^{[1][2]} This leads to a reduction in the internalization of cargo that relies on this pathway, such as transferrin.^{[1][2][3][7]}





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